

Measuring Quantum Efficiency of Tcp-BP-sfac OLEDs: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tcp-BP-sfac*

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Introduction

This document provides a detailed guide for measuring the quantum efficiency of Organic Light-Emitting Diodes (OLEDs) utilizing the thermally activated delayed fluorescence (TADF) emitter, **Tcp-BP-sfac**. The protocols outlined below cover the fabrication of both non-doped and doped OLED devices and the subsequent measurement of their external quantum efficiency (EQE). Adherence to these procedures is critical for obtaining accurate and reproducible results, which are essential for the evaluation of new emitter materials in academic and industrial research settings.

Key Performance Parameters of Tcp-BP-sfac OLEDs

The performance of **Tcp-BP-sfac** based OLEDs is summarized in the tables below. These values provide a benchmark for researchers working with this material.

Table 1: Performance of Non-doped **Tcp-BP-sfac** OLED

Parameter	Value
Peak External Quantum Efficiency (EQE)	26.1%
Current Efficiency at Peak EQE	85.3 cd/A
Power Efficiency at Peak EQE	81.3 lm/W
Luminance at Peak EQE	1000 cd/m ²
Turn-on Voltage (at 1 cd/m ²)	2.6 V
CIE Coordinates (x, y)	(0.17, 0.35)

Table 2: Performance of Doped **Tcp-BP-sfac** OLED (25 wt%)

Parameter	Value
Peak External Quantum Efficiency (EQE)	38.6% [1] [2]
Current Efficiency at Peak EQE	125.4 cd/A
Power Efficiency at Peak EQE	120.1 lm/W
Luminance at Peak EQE	1000 cd/m ²
Turn-on Voltage (at 1 cd/m ²)	2.5 V
CIE Coordinates (x, y)	(0.18, 0.38)

Experimental Protocols

I. OLED Device Fabrication

This protocol details the fabrication of both non-doped and doped **Tcp-BP-sfac** OLEDs via thermal evaporation.

Materials and Equipment:

- Indium tin oxide (ITO) coated glass substrates
- Organic materials: HATCN, TAPC, TCTA, mCP, **Tcp-BP-sfac**, DPEPO, TmPyPB

- Metals: LiF, Al
- Substrate cleaning solutions (Deionized water, acetone, isopropanol)
- UV-ozone cleaner
- High-vacuum thermal evaporation system ($< 5 \times 10^{-5}$ Pa)
- Quartz crystal microbalance (QCM) for thickness monitoring

Protocol:

- Substrate Preparation:
 - Clean the ITO-coated glass substrates by sequential ultrasonication in deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a stream of high-purity nitrogen gas.
 - Treat the substrates with UV-ozone for 15 minutes to enhance the work function of the ITO and improve hole injection.
- Organic and Metal Layer Deposition:
 - Transfer the cleaned substrates into a high-vacuum thermal evaporation system.
 - Deposit the organic and metal layers sequentially onto the ITO substrate. The deposition rates and thicknesses for both non-doped and doped devices are specified in Table 3.
 - Monitor the deposition rate and thickness of each layer using a quartz crystal microbalance.

Table 3: Device Structures and Deposition Parameters

Layer	Material	Thickness (nm)	Deposition Rate (Å/s)
Non-doped Device			
Hole Injection Layer (HIL)	HATCN	5	0.5
Hole Transport Layer (HTL)	TAPC	50	2.0
Electron Blocking Layer (EBL)	TCTA	5	1.0
Emissive Layer (EML)	Tcp-BP-sfac	20	1.0
Hole Blocking Layer (HBL)	DPEPO	5	1.0
Electron Transport Layer (ETL)	TmPyPB	30	2.0
Electron Injection Layer (EIL)	LiF	1	0.2
Cathode	Al	100	5.0
Doped Device			
Hole Injection Layer (HIL)	HATCN	5	0.5
Hole Transport Layer (HTL)	TAPC	50	2.0
Electron Blocking Layer (EBL)	TCTA	5	1.0
Host Blocking Layer	mCP	5	1.0
Emissive Layer (EML)	25 wt% Tcp-BP-sfac : DPEPO	20	2.0

Electron Transport Layer (ETL)	TmPyPB	30	2.0
Electron Injection Layer (EIL)	LiF	1	0.2
Cathode	Al	100	5.0

- Encapsulation:
 - After deposition, transfer the devices to a nitrogen-filled glovebox without exposure to ambient air.
 - Encapsulate the devices using a UV-curable epoxy and a glass coverslip to prevent degradation from moisture and oxygen.

II. Quantum Efficiency Measurement

This protocol describes the measurement of the External Quantum Efficiency (EQE) of the fabricated OLEDs.

Materials and Equipment:

- Source measure unit (SMU)
- Spectroradiometer with an integrating sphere
- Calibrated silicon photodiode
- Device holder and probes
- Computer with data acquisition software

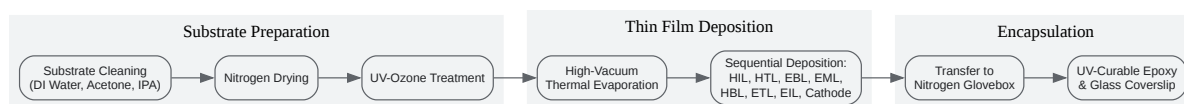
Protocol:

- System Calibration:
 - Calibrate the spectroradiometer and integrating sphere system using a calibrated light source with a known spectral output.

- Device Characterization:
 - Mount the encapsulated OLED device in the device holder inside the integrating sphere.
 - Connect the device to the source measure unit using probes on the ITO anode and Al cathode.
 - Apply a forward bias voltage sweep to the device using the SMU and measure the current density (J) and luminance (L) simultaneously.
 - Record the electroluminescence (EL) spectrum at various current densities using the spectroradiometer.
- Data Analysis and EQE Calculation:
 - Calculate the External Quantum Efficiency (EQE) using the following formula:
$$\text{EQE (\%)} = (\text{Number of photons emitted} / \text{Number of injected electrons}) \times 100$$
 - The number of photons emitted can be determined from the measured luminance and the EL spectrum.
 - The number of injected electrons is calculated from the measured current density.
 - Plot the EQE as a function of luminance and current density.

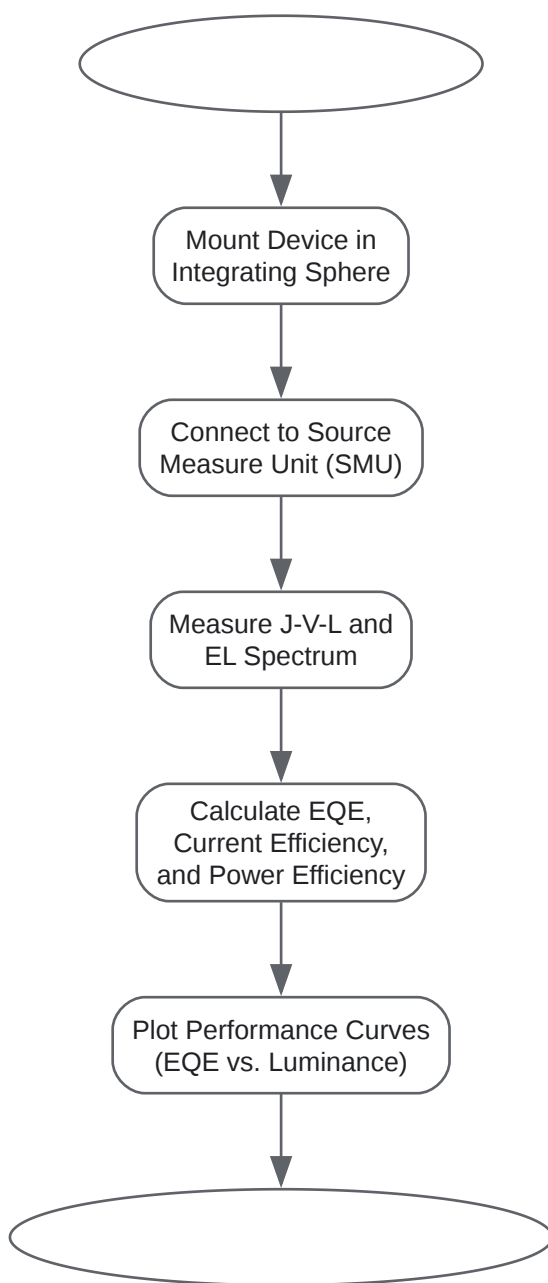
Visualizations

The following diagrams illustrate the key processes involved in the operation and characterization of **Tcp-BP-sfac** OLEDs.

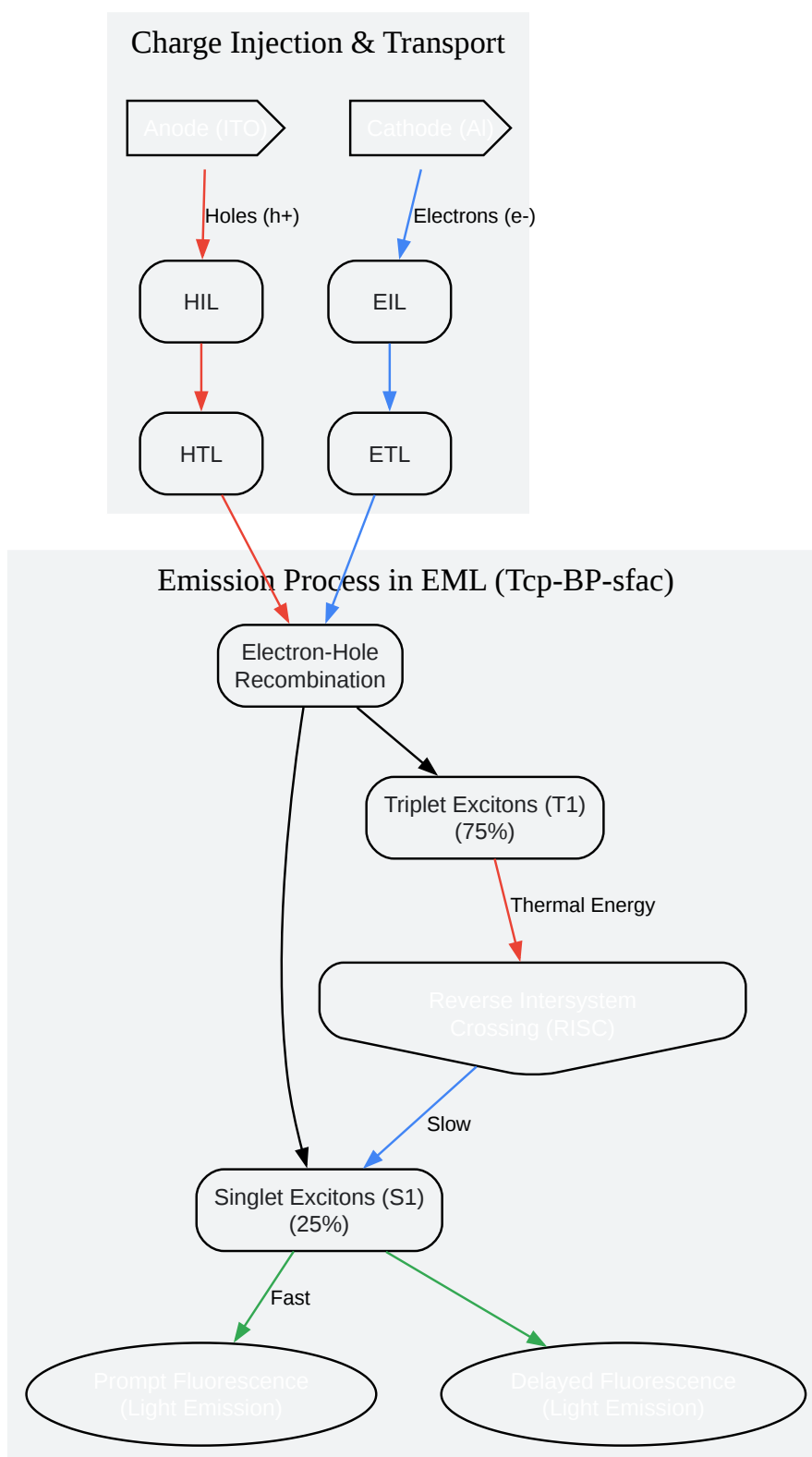


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Caption: Workflow for the fabrication of **Tcp-BP-sfac** OLEDs.

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Caption: Workflow for the measurement of OLED quantum efficiency.



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Caption: Charge transport and TADF emission mechanism in a **Tcp-BP-sfac** OLED.

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References

- 1. Boosting external quantum efficiency to 38.6% of sky-blue delayed fluorescence molecules by optimizing horizontal dipole orientation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Boosting external quantum efficiency to 38.6% of sky-blue delayed fluorescence molecules by optimizing horizontal dipole orientation - PubMed [pubmed.ncbi.nlm.nih.gov]
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